

Technical Guide: Stability Profile of (S)-3-(2-Chlorophenoxy)-pyrrolidine HCl

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Compound of Interest

Compound Name: (S)-3-(2-Chlorophenoxy)-
pyrrolidine HCl

Cat. No.: B8771881

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Executive Stability Summary

(S)-3-(2-Chlorophenoxy)-pyrrolidine HCl exhibits a moderate-to-high stability profile under ambient conditions, primarily due to its hydrochloride salt form which passivates the secondary amine against rapid oxidation. However, it presents specific vulnerabilities regarding hygroscopicity and photolytic dechlorination.

| Parameter | Stability Status | Critical Risk Factor |
|-------------|------------------|--|
| Thermal | Stable (< 40°C) | Melting/decomposition at elevated temps (>180°C). |
| Oxidative | Moderate | Free base is labile; HCl salt is resistant but not immune to N-oxide formation. |
| Hydrolytic | High | Ether linkage is robust at neutral pH; resistant to ambient moisture hydrolysis. |
| Photolytic | Moderate-Low | Aryl-chloride bond is susceptible to UV-induced homolysis (dechlorination). |
| Hygroscopic | High | HCl salts are prone to moisture sorption, leading to deliquescence. |

Physicochemical & Structural Analysis

To understand the stability, we must analyze the functional moieties governing the molecule's reactivity.

Structural Moieties & Reactivity[1][2]

- **Pyrrolidine Ring (Secondary Amine):** In its free base form, the nitrogen lone pair is a site for oxidative attack (forming N-oxides or hydroxylamines). In the HCl salt form, protonation () significantly reduces electron density at the nitrogen, kinetically inhibiting oxidation.
- **Ether Linkage (Ar-O-R):** The ether bond connecting the pyrrolidine and the 2-chlorophenyl group is chemically inert under ambient conditions. It requires strong Lewis acids or extreme pH to cleave.
- **Aryl Chloride (2-Cl):** The chlorine atom at the ortho position is generally stable but introduces a risk of photodehalogenation upon exposure to UV light.

- Chiral Center (S-configuration): The C3 position is stereogenic. Racemization is unlikely under ambient conditions but can occur via radical intermediates or strong basic conditions promoting elimination-addition mechanisms.

Degradation Pathways (Mechanistic Insight)

Understanding how the molecule degrades is essential for designing storage protocols.

Oxidative Degradation (N-Oxidation)

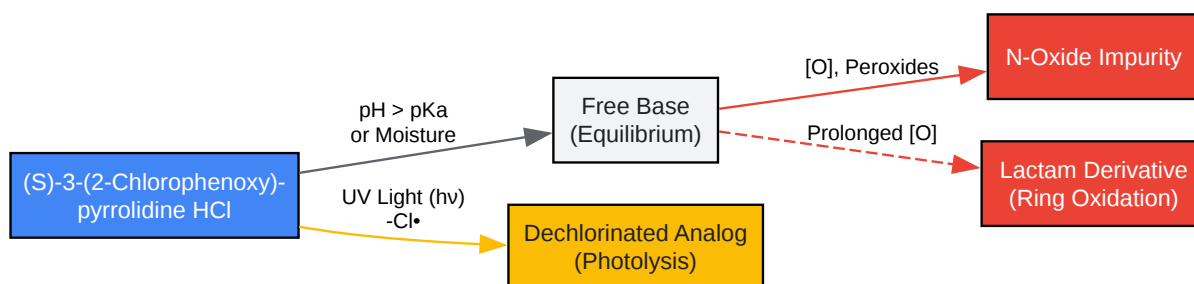
While the HCl salt protects the amine, trace amounts of free base (in equilibrium) or presence of radical initiators (peroxides in solvents) can lead to N-oxide formation. Literature on pyrrolidine analogs (e.g., pyrovalerone derivatives) suggests that oxidative ring opening to lactams (2-pyrrolidinone derivatives) is a secondary pathway.

Photolytic Dechlorination

Aryl chlorides possess a bond dissociation energy that can be overcome by UV irradiation (nm). This leads to the homolytic cleavage of the C-Cl bond, generating an aryl radical which abstracts a hydrogen, resulting in the dechlorinated impurity (S)-3-phenoxy pyrrolidine.

Visualization of Degradation Pathways

The following diagram illustrates the theoretical degradation cascade based on structural alerts.



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Figure 1: Mechanistic degradation pathways including oxidation (red) and photolysis (yellow).

Experimental Stability Assessment (Protocol)

To validate the stability of a specific batch, the following Stress Testing Protocol (aligned with ICH Q1A(R2)) is recommended. This is a self-validating system: if the compound survives these conditions, it is stable for ambient storage.

Stress Testing Workflow

| Stress Condition | Duration | Target Outcome | Analytical Method |
|-------------------|---|-------------------------------|-------------------|
| Hydrolytic (Acid) | 0.1N HCl, 24h, RT | < 1% Degradation | HPLC-UV / LC-MS |
| Hydrolytic (Base) | 0.1N NaOH, 24h, RT | < 5% Degradation | HPLC-UV / LC-MS |
| Oxidative | 3% H ₂ O ₂ , 4h, RT | Detect N-oxide formation | LC-MS (M+16 peak) |
| Thermal | 60°C (Solid state), 7 days | Physical appearance (melting) | DSC / HPLC |
| Photostability | 1.2M Lux hours (VIS) | Detect De-Cl impurity | HPLC-DAD |

Analytical Method (HPLC)[3]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 220 nm (Amine/Aryl absorption) and 254 nm (Aryl).

Handling & Storage Protocols

Based on the physicochemical profile, the following Standard Operating Procedure (SOP) is mandatory for maintaining compound integrity.

Storage Conditions

- Temperature: Store at 2°C to 8°C (Refrigerated) for long-term (> 6 months). Ambient (20-25°C) is acceptable for active use (< 1 month).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). While the HCl salt is stable, displacing oxygen minimizes any risk of free-base oxidation or moisture uptake.
- Container: Amber glass vials with Teflon-lined caps. Desiccants (Silica gel packets) are required in the secondary container to mitigate hygroscopicity.

Handling Precautions

- Hygroscopicity Management: Allow the refrigerated container to equilibrate to room temperature before opening. This prevents condensation from forming on the cold solid, which would catalyze hydrolysis or salt disproportionation.
- Solution Stability: Solutions in DMSO or Methanol should be used within 24 hours. Avoid protic solvents for long-term storage of the free base form.

References

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